

Handling and Storage Guidelines for 4-Pyridineacetyl Chloride Hydrochloride

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Compound of Interest

Compound Name: 4-Pyridineacetyl chloride

Cat. No.: B11774057

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Executive Summary & Chemical Identity

4-Pyridineacetyl chloride hydrochloride (often abbreviated as 4-PAC^[1]·HCl) is a bifunctional building block containing a basic pyridine ring and a highly electrophilic acid chloride moiety.^[1] Due to this dual nature, the free base is inherently unstable (prone to self-polymerization via nucleophilic attack of the pyridine nitrogen on the acyl chloride).^[1] Consequently, it is manufactured, stored, and handled exclusively as the hydrochloride salt.^[1]

- Chemical Formula: C

H

ClNO

HCl (Salt form)^[1]

- CAS Number: 5428-89-7 (verify specific vendor CAS as isomers vary)^[1]
- Physical State: Hygroscopic white to off-white crystalline solid.^{[1][2][3]}

- Primary Hazard: Corrosive (Skin/Eye/Respiratory), Moisture Sensitive, Lachrymator.[1]

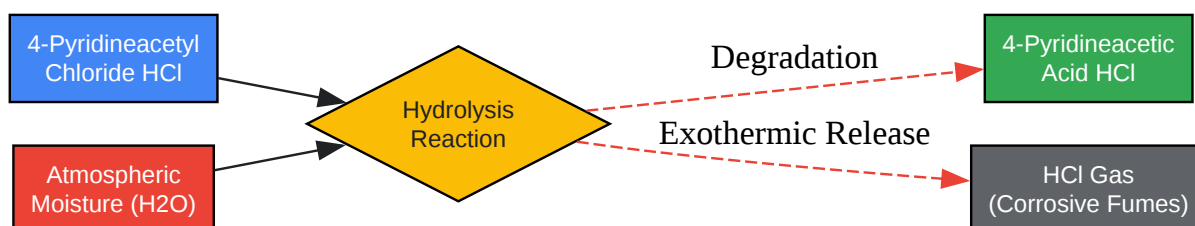
Physicochemical Profile & Stability Mechanisms

To handle this compound effectively, one must understand the "Stability Paradox":

- Salt Form Stability: Protonation of the pyridine nitrogen by HCl deactivates its nucleophilicity, preventing self-reaction.[1]
- Moisture Sensitivity: Contact with water hydrolyzes the acid chloride back to 4-pyridineacetic acid and regenerates HCl gas.[1] This reaction is exothermic and autocatalytic.[1]

Degradation Pathway (Visualized)

The following diagram illustrates the critical failure mode when the compound is exposed to ambient moisture.[1]



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Figure 1: Hydrolytic degradation pathway showing the irreversible conversion to the acid and release of corrosive gas.[1]

Storage Guidelines: The "Cold Chain" Protocol

Strict adherence to the Anhydrous Cold Chain is required to maintain reagent integrity >98%.[1]

Environmental Control

Parameter	Specification	Scientific Rationale
Temperature	-20°C (Long-term) 2-8°C (Active use)	Low temperature kinetically inhibits hydrolysis from trace moisture and prevents thermal decomposition.[1]
Atmosphere	Argon or Nitrogen	Displaces humid air. Argon is preferred as it is heavier than air, forming a "blanket" over the solid in the bottle.[1]
Container	Amber Glass with Teflon Liner	Amber glass prevents photodegradation; Teflon liners resist HCl corrosion better than standard pulp/poly liners.
Desiccant	P O or Activated Sieves	Secondary containment in a desiccator is mandatory. Silica gel is often insufficient for acid chlorides.[1]

The "Warm-Up" Rule (Critical)

Never open a cold bottle immediately.

- Protocol: Remove the container from the freezer and place it in a desiccator inside a fume hood. Allow it to equilibrate to room temperature (approx. 30-60 mins).
- Why? Opening a cold bottle condenses atmospheric moisture directly onto the hygroscopic solid, initiating rapid surface hydrolysis (crusting).[1]

Handling & Experimental Manipulation

Expertise Note: The primary cause of failed reactions with this reagent is "silent hydrolysis"—where the material looks fine but has converted to the unreactive acid form.

Weighing and Transfer

Preferred Method: Glovebox

- Perform all weighing in an N₂-filled glovebox.[\[1\]](#)
- Transfer solid into a pre-dried Schlenk flask or reaction vial.

Alternative Method: Schlenk Line (Fume Hood)[\[1\]](#)

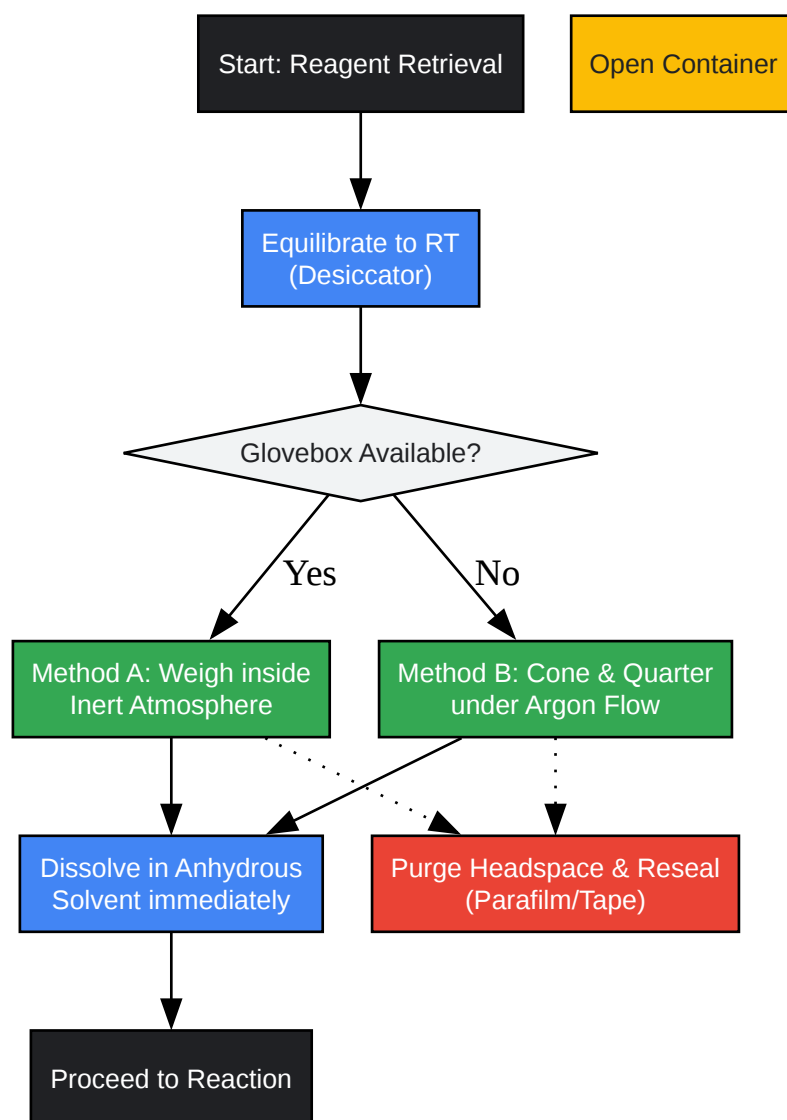
- Flush the receiving flask with Argon for 5 minutes.[\[1\]](#)
- Use a funnel with a gas inlet or work quickly under a blanket of inert gas.[\[1\]](#)
- Do not use metal spatulas if they show signs of pitting/rust (iron catalyzes decomposition).[\[1\]](#)
Use porcelain or Teflon-coated spatulas.[\[1\]](#)

Solvent Selection

- Strictly Avoid: Water, Alcohols (Methanol, Ethanol), Amines (unless acting as reactants).[\[1\]](#)
- Recommended Solvents: Anhydrous Dichloromethane (DCM), Tetrahydrofuran (THF), or Acetonitrile.[\[1\]](#)
- Drying: Solvents must be dried over molecular sieves (3Å or 4Å) to <50 ppm water content.
[\[1\]](#)

Reaction Setup Workflow

The following decision tree guides the experimental setup to minimize risk.



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Figure 2: Decision tree for handling hygroscopic acid chlorides to ensure anhydrous integrity.

Emergency & Waste Management Spillage

- Do NOT use water to clean up the solid.[1] This will generate a cloud of HCl mist.[1]
- Protocol: Cover the spill with solid sodium bicarbonate (NaHCO₃) or calcium carbonate.[1] This neutralizes the potential acid generation.[1] Sweep up the dry mixture and dispose of it as hazardous chemical waste.[1]

Quenching (Reaction Termination)

When the reaction is complete, or if the reagent must be destroyed:

- Cool: Place the vessel in an ice bath (0°C).
- Dilute: Add a non-protic solvent (e.g., DCM) if not already present.^[1]
- Neutralize: Slowly add a saturated solution of Sodium Bicarbonate (NaHCO₃) or 1M NaOH.
 - Caution: Vigorous bubbling (CO₂) and heat evolution will occur.^[1]
- Verify: Check pH to ensure it is basic (pH > 8) before disposal.

Self-Validating Protocol: Purity Check

Before committing valuable precursors to a reaction, validate the quality of the **4-Pyridineacetyl chloride HCl**.^[1]

The "Solubility Test"

- Take a small aliquot (~10 mg) of the solid.^[1]
- Add 1 mL of dry DCM.
- Observation:
 - Clear Solution: High purity.^{[1][2][4]} Proceed.
 - Cloudy/Precipitate: Significant hydrolysis has occurred (the insoluble portion is likely the zwitterionic acid or polymerized material).^[1] Purify or Discard.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 117953, 4-Pyridylmercaptoacetyl chloride hydrochloride. Retrieved from [[Link](#)](Note: Analogous handling for pyridine-acetyl derivatives).
- Organic Syntheses. N-(4-Pyridyl)pyridinium chloride hydrochloride. Org. Synth. 1957, 37, [1] 15. Retrieved from [[Link](#)](Historical context on pyridine-chloride interactions).

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Sources

- 1. 4-Pyridylmercaptoacetyl chloride hydrochloride | C7H7Cl2NOS | CID 117953 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. China Largest Manufacturer factory sales Pyridine hydrochloride CAS 628-13-7, CasNo.628-13-7 Leader Biochemical Group China (Mainland) [leaderbiogroup.lookchem.com]
- 3. Pyridine hydrochloride | 628-13-7 [chemicalbook.com]
- 4. Pyridine hydrochloride - CAS-Number 628-13-7 - Order from Chemodex [chemodex.com]
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